

# High-throughput screening assays for Hsd17B13 inhibitors like Hsd17B13-IN-10

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## Compound of Interest

Compound Name: Hsd17B13-IN-10

Cat. No.: B12383491

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## Application Notes: High-Throughput Screening for HSD17B13 Inhibitors

### Introduction

17 $\beta$ -hydroxysteroid dehydrogenase 13 (HSD17B13) is a lipid droplet-associated enzyme predominantly expressed in the liver.<sup>[1]</sup> Genetic studies have shown that loss-of-function variants in the HSD17B13 gene are associated with a reduced risk of developing chronic liver diseases, including non-alcoholic fatty liver disease (NAFLD) and non-alcoholic steatohepatitis (NASH).<sup>[1][2]</sup> This protective effect has positioned HSD17B13 as a promising therapeutic target for the treatment of these conditions. The enzymatic activity of HSD17B13 contributes to liver pathology, making the discovery of potent and selective small molecule inhibitors a key focus for drug development.<sup>[3][4]</sup>

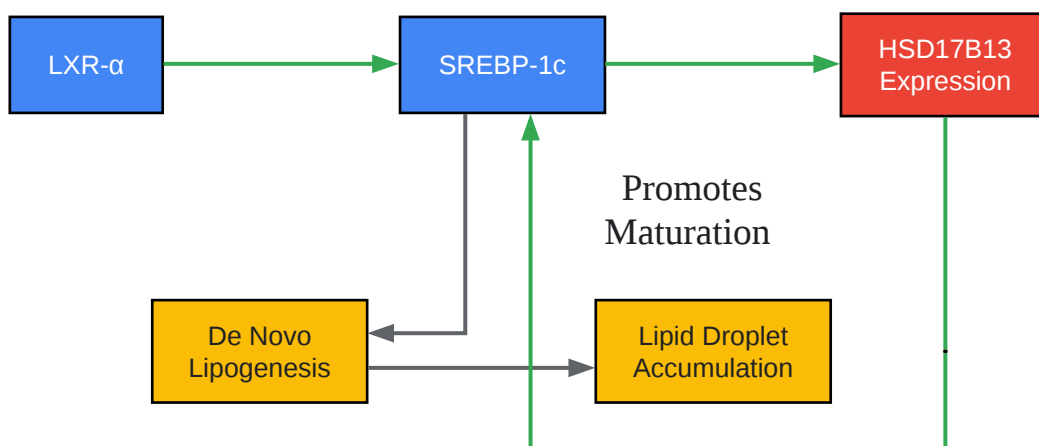
These application notes provide an overview and detailed protocols for high-throughput screening (HTS) of HSD17B13 inhibitors, such as **Hsd17B13-IN-10**. Both biochemical and cell-based assay formats are described, offering robust platforms for identifying and characterizing novel inhibitors.

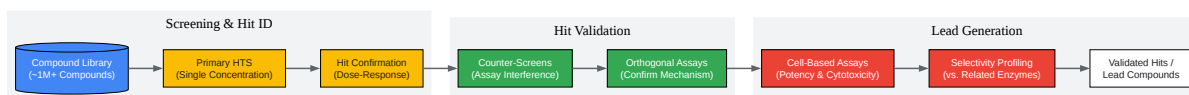
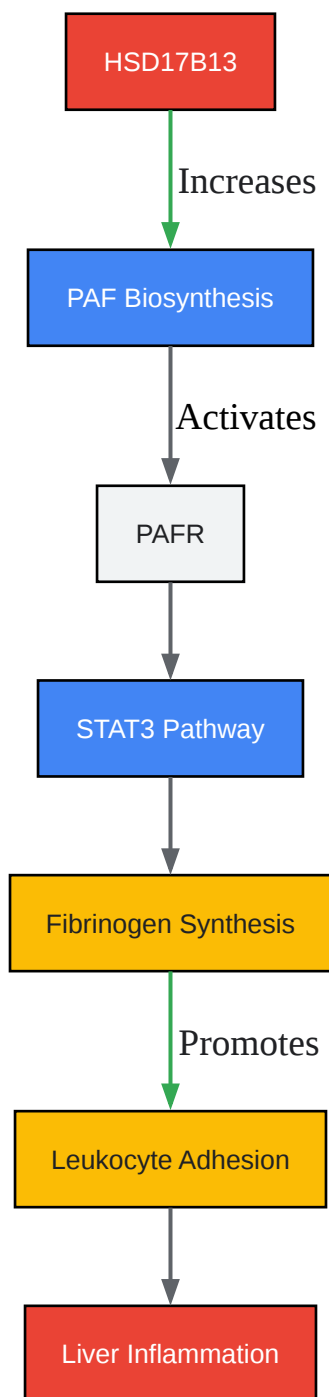
## Signaling Pathways Involving HSD17B13

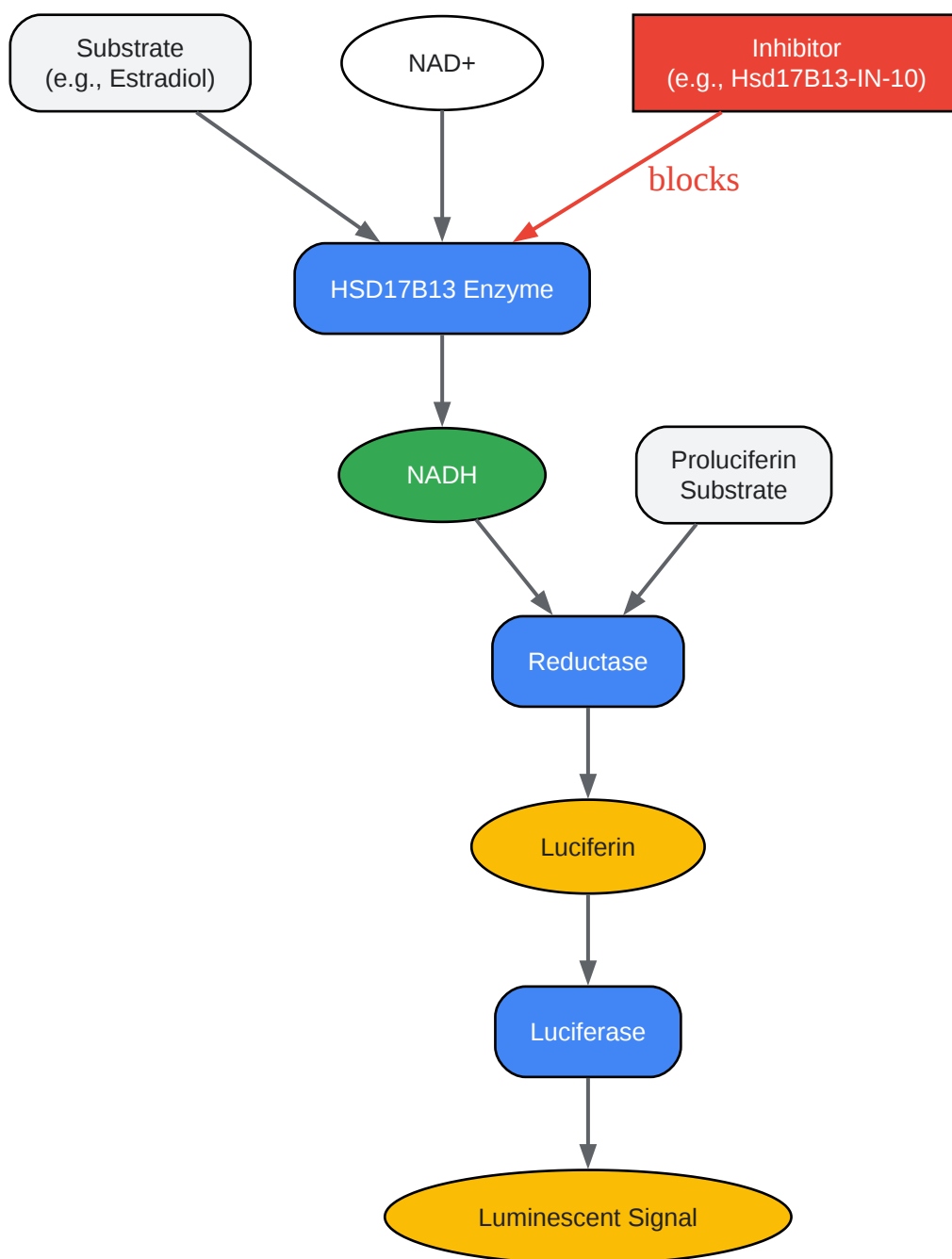
HSD17B13 is involved in key pathways related to lipid metabolism and inflammation in the liver. Understanding these pathways is crucial for contextualizing the mechanism of action of its

inhibitors.

One major pathway involves the regulation of lipid synthesis (lipogenesis). The expression of HSD17B13 is induced by the liver X receptor- $\alpha$  (LXR- $\alpha$ ) via the sterol regulatory element-binding protein-1c (SREBP-1c).<sup>[2]</sup> HSD17B13 then promotes the maturation of SREBP-1c, establishing a positive feedback loop that enhances de novo lipogenesis and contributes to the accumulation of lipid droplets in hepatocytes.<sup>[2]</sup>









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## References

- 1. Frontiers | HSD17B13: A Potential Therapeutic Target for NAFLD [frontiersin.org]
- 2. Review article: the role of HSD17B13 on global epidemiology, natural history, pathogenesis, and treatment of NAFLD - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Phosphorylation of 17 $\beta$ -hydroxysteroid dehydrogenase 13 at serine 33 attenuates nonalcoholic fatty liver disease in mice - PMC [pmc.ncbi.nlm.nih.gov]
- 4. A closer look at the mysterious HSD17B13 - PMC [pmc.ncbi.nlm.nih.gov]
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